

physical and chemical properties of Tris(4-fluorophenyl)phosphine

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Compound of Interest

Compound Name: *Tris(4-fluorophenyl)phosphine*

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An In-depth Technical Guide on **Tris(4-fluorophenyl)phosphine**

Introduction

Tris(4-fluorophenyl)phosphine is an organophosphorus compound featuring a central phosphorus atom bonded to three 4-fluorophenyl groups.^[1] It is a crucial raw material and intermediate in organic synthesis, finding applications in the production of pharmaceuticals, agrochemicals, and dyestuffs.^{[2][3]} The presence of fluorine atoms imparts unique electronic properties, making it a valuable ligand in transition metal catalysis to enhance reactivity and selectivity.^{[1][4]} This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis, and its role in modern chemistry.

Physical and Chemical Properties

Tris(4-fluorophenyl)phosphine is a white to off-white or very slightly yellow crystalline powder.^{[1][2][3]} It is known to be sensitive to air and should be stored under an inert atmosphere at room temperature.^{[3][5]} The compound is generally insoluble in water but soluble in organic solvents like ethanol and ether.^{[2][5]}

Tabulated Physical Data

A summary of the key physical properties of **Tris(4-fluorophenyl)phosphine** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₂ F ₃ P	[1][5][6]
Molecular Weight	316.26 g/mol	[1][5][6][7]
Melting Point	79-83 °C	[1][2][5][7]
Boiling Point	160 °C / 0.1 mmHg	[2][5][8]
Appearance	White to off-white crystalline powder	[1][3][8]
Density	1.132 g/cm ³	[5]
Crystallographic Density	1.346 g/cm ³	[8]
Flash Point	142.7 °C	[5]
Vapor Pressure	0.00301 mmHg at 25 °C	[5]
Water Solubility	Insoluble	[2][5]
Purity	≥ 98% (GC)	[1]

Structural and Spectroscopic Data

The structure of **Tris(4-fluorophenyl)phosphine** has been confirmed by X-ray crystallography. [8][9] The molecule adopts a geometry where the three phenyl groups are bonded to the central phosphorus atom, resulting in a distorted tetrahedral shape.[9]

Structural Parameter	Value	Source
Average P-C distance	1.825 (5) Å	[9]
Average C-P-C angle	102.5 (2)°	[9]

Spectroscopic methods such as ¹H NMR, ¹³C NMR, and ³¹P NMR are routinely used to characterize the compound and confirm its purity.[8][10][11]

Chemical Behavior and Reactivity

Tris(4-fluorophenyl)phosphine is a relatively stable compound at room temperature but should be handled with care to prevent the formation of the corresponding phosphine oxide, especially in the presence of oxygen.[5][8]

Its primary chemical application is as a ligand in transition metal-catalyzed reactions.[1][4] The electron-withdrawing nature of the fluorine substituents influences the electronic properties of the phosphorus atom, which in turn affects the reactivity and efficacy of the metal complexes it forms.[4] It is widely used in various cross-coupling reactions, including Suzuki-Miyaura, Heck, Sonogashira, and Buchwald-Hartwig aminations.[12][13] It has also been employed as a ligand for rhodium-catalyzed oxygenative addition to terminal alkynes.[2][13]

Experimental Protocols

Synthesis Methodologies

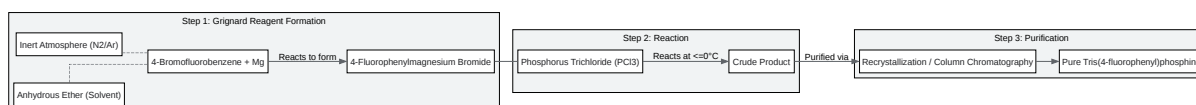
Two primary methods for the synthesis of **Tris(4-fluorophenyl)phosphine** are commonly cited.

3.1.1 Grignard Reaction (Common Method)

A widely used and effective route involves the reaction of a Grignard reagent with phosphorus trichloride.[4][12]

- Step 1: Grignard Reagent Formation
 - 4-Bromofluorobenzene is reacted with magnesium turnings in an anhydrous ethereal solvent (e.g., diethyl ether or THF) under an inert nitrogen or argon atmosphere. This reaction forms the Grignard reagent, 4-fluorophenylmagnesium bromide.[4][12]
- Step 2: Reaction with Phosphorus Trichloride
 - The freshly prepared Grignard reagent is then added slowly to a solution of phosphorus trichloride in an anhydrous ether solvent. The reaction is maintained at a low temperature, typically 0 °C or below.[12]
- Step 3: Purification
 - After the reaction is complete, the crude product is purified. Common purification methods include recrystallization or column chromatography to yield the final white crystalline

product.[12]



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Caption: Synthesis workflow for **Tris(4-fluorophenyl)phosphine** via Grignard reaction.

3.1.2 Reduction of **Tris(4-fluorophenyl)phosphine** oxide

An alternative method involves the reduction of the corresponding phosphine oxide.[2][8]

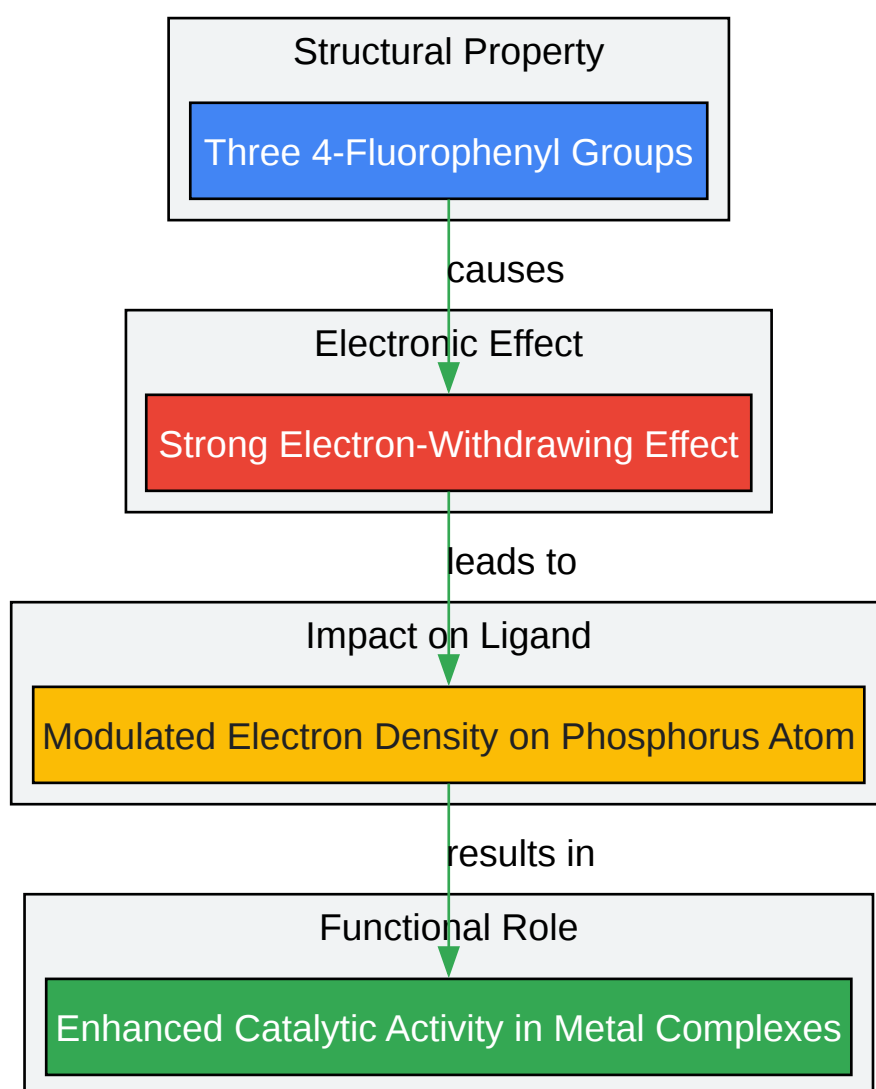
- Step 1: Initial Reaction
 - **Tris(4-fluorophenyl)phosphine** oxide is reacted with trifluoroacetic anhydride in dioxane as a solvent under a nitrogen atmosphere.[2]
- Step 2: Reduction
 - Sodium bicarbonate, 15-Crown-5, and sodium hydride are added to the mixture.[2]
- Step 3: Final Reaction and Purification
 - The mixture is heated and stirred for 24 hours. After cooling, the solvent is removed by distillation under reduced pressure, and the crude product is purified by column chromatography to yield **Tris(4-fluorophenyl)phosphine**. [2]

Analysis and Purity Assessment

The purity of the final product is typically assessed by methods such as Gas Chromatography (GC) and X-ray diffraction.[1][8]

Applications in Catalysis

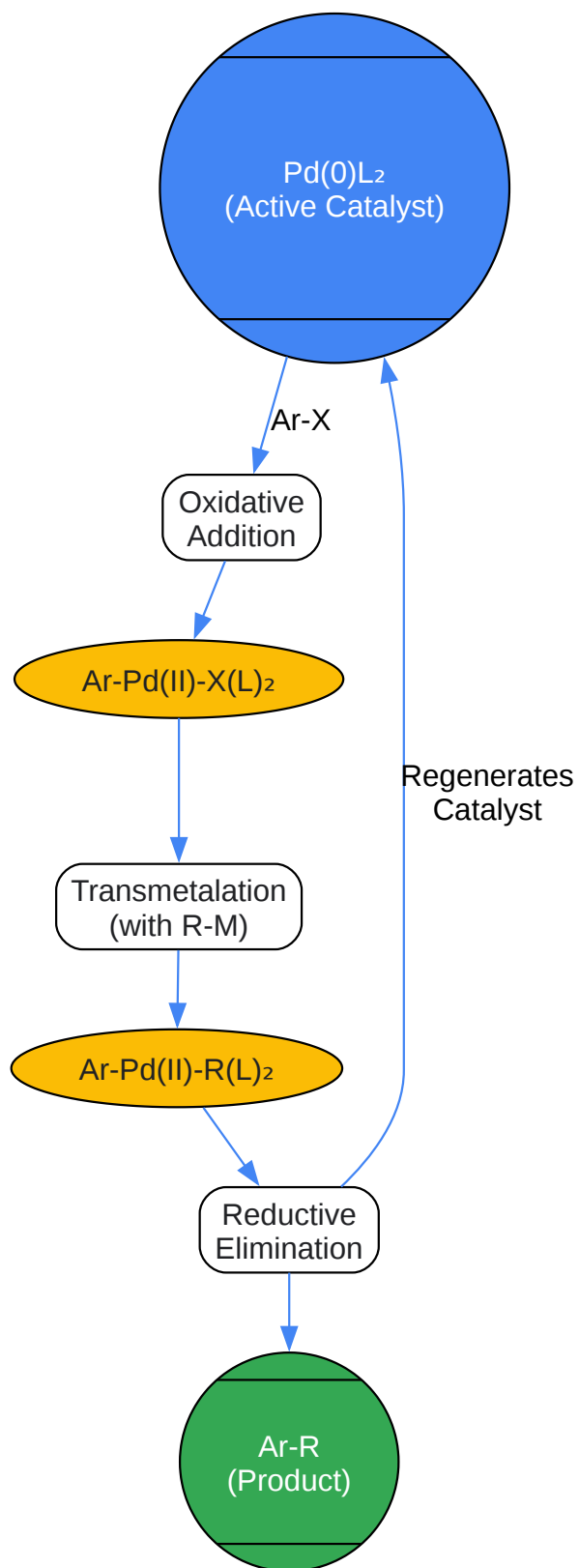
The unique electronic properties conferred by the fluorine substituents make **Tris(4-fluorophenyl)phosphine** a highly effective ligand in catalysis.[4] The electron-withdrawing effect of fluorine atoms modifies the electron density on the phosphorus atom, which in turn influences the catalytic activity of the metal center it is coordinated to.



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Caption: Relationship between structure and catalytic function.

This modulation is particularly useful in palladium-catalyzed cross-coupling reactions, which are fundamental in the synthesis of pharmaceuticals and complex organic molecules.[12]



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Caption: Generalized catalytic cycle for a cross-coupling reaction using a phosphine ligand (L).

Safety and Handling

Tris(4-fluorophenyl)phosphine is irritating to the eyes, skin, and respiratory system.[5] It is essential to use appropriate personal protective equipment, such as protective glasses and gloves, and to work in a well-ventilated area.[5] The compound may be toxic to aquatic organisms, and therefore, its disposal should be managed to protect the environment.[5] It should be stored in a tightly sealed container in a dry, well-ventilated place.[5]

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